spectroscopic data of 1,4-Dithiane-2-carbothioamide

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Compound of Interest

Compound Name:	*1,4-Dithiane-2-carbothioamide*
CAS No.:	*1535972-66-7*
Cat. No.:	*B2810881*

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Title: Structural and Spectroscopic Elucidation of **1,4-Dithiane-2-carbothioamide**: A Comprehensive Guide for Advanced Characterization

Abstract: **1,4-Dithiane-2-carbothioamide** (CAS 1535972-66-7, Formula C5H9NS3) is a highly specialized sulfur-rich heterocyclic building block with a monoisotopic mass of 178.99 Da[1]. Because thioamides possess distinct electronic properties from their oxoamide counterparts—such as a larger van der Waals radius, lower oxidation potential, and red-shifted transitions[2]—their spectroscopic characterization requires a nuanced approach. This whitepaper outlines a self-validating analytical matrix utilizing NMR, ATR-FTIR, and GC-EI-MS to unambiguously confirm the molecular connectivity, conformational dynamics, and functional group integrity of this compound.

Part 1: The Causality of Spectroscopic Selection

To achieve absolute structural certainty, an analytical scientist cannot rely on a single technique. The 1,4-dithiane ring is subject to chair-chair interconversions, while the thioamide group exhibits complex hydrogen-bonding and tautomeric behavior.

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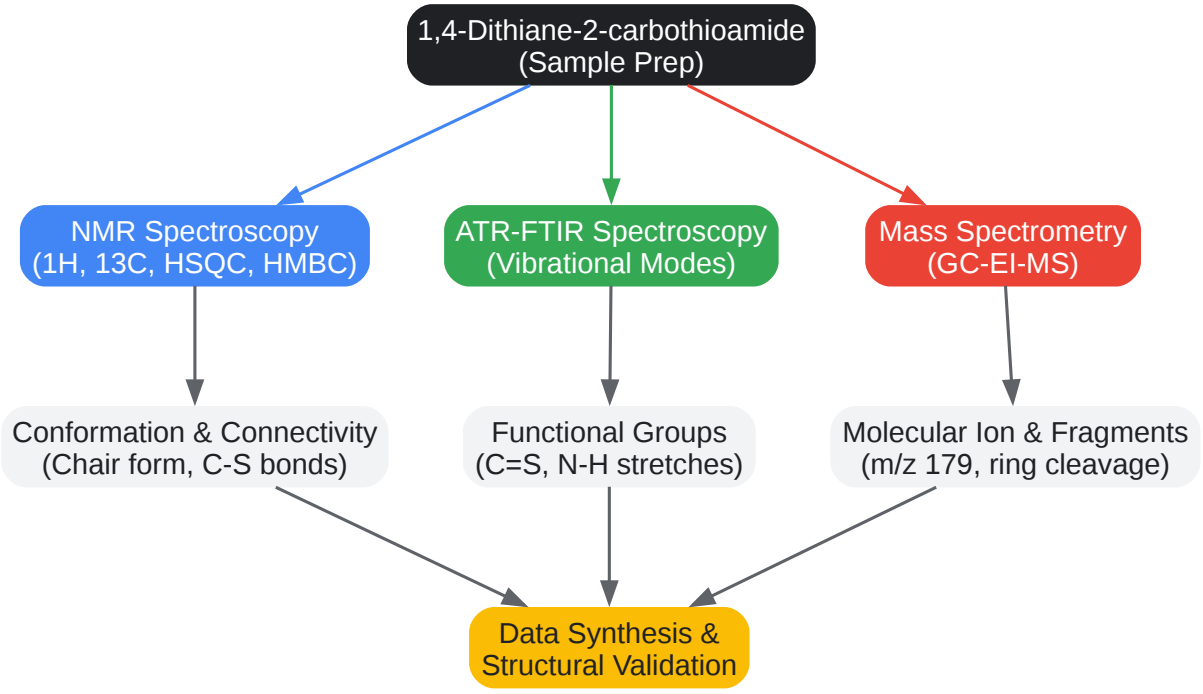
- Nuclear Magnetic Resonance (NMR): 1D and 2D NMR are deployed to map the carbon-hydrogen framework. The bulky thioamide group at C-2 forces the dithiane ring into a preferred chair conformation where the substituent occupies the equatorial position to minimize 1,3-diaxial steric clashes[3].

- Infrared Spectroscopy (FTIR): Thioamides exhibit a lower IR stretching frequency than oxoamides due to the weaker C=S double bond character[2]. FTIR is specifically chosen to probe the highly coupled C=S stretching and N-H bending modes (Thioamide I, II, and III bands)[4].

- Mass Spectrometry (EI-MS): Electron Ionization (EI) at 70 eV induces predictable homolytic cleavages. Cyclic thioethers undergo highly specific ring-opening and neutral sulfur losses[5], providing an isotopic fingerprint that validates the exact mass and structural backbone.



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Caption: Integrated self-validating spectroscopic workflow for **1,4-Dithiane-2-carbothioamide**.

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Part 2: Self-Validating Experimental Protocols

NMR Acquisition Protocol

Causality: Chloroform-d (CDCl3) is selected as the solvent because it lacks exchangeable protons, preserving the broad N-H signals of the primary thioamide. A 600 MHz instrument equipped with a cryoprobe is required to resolve the overlapping multiplet signals of the dithiane ring protons (H-3, H-5, H-6). Self-Validating Loop: 1D 1H assignments must be internally validated by 2D HMBC. The axial proton at C-2 must show a distinct three-bond correlation (3J_CH) to the thiocarbonyl carbon (~202 ppm).

- Preparation: Dissolve 15 mg of the analyte in 0.6 mL of anhydrous CDCl3. Transfer to a 5 mm precision NMR tube.
- 1H NMR (600 MHz): Acquire 16 scans with a 30° flip angle and a 2-second relaxation delay.
- 13C NMR (150 MHz): Acquire 1024 scans with proton decoupling (WALTZ-16).
- 2D Validation: Run HSQC to map direct C-H bonds and HMBC to confirm the attachment of the thioamide group to the dithiane ring.

ATR-FTIR Protocol

Causality: Attenuated Total Reflectance (ATR) is chosen over KBr pelleting. KBr is hygroscopic, and absorbed water will obscure the critical N-H stretching region (3100–3400 cm^{-1}) required to identify the primary thioamide[6]. Self-Validating Loop: The presence of a strong "A band" (NH2 deformation) near 1600 cm^{-1} must co-occur with the C=S asymmetric stretch at ~1585 cm^{-1} to confirm an intact, unoxidized thioamide[4].

- Setup: Clean the diamond ATR crystal with isopropanol and collect a background spectrum (32 scans, 4 cm^{-1} resolution).
- Acquisition: Place 2-3 mg of neat powder directly onto the crystal. Apply uniform pressure via the anvil.
- Analysis: Acquire 32 scans from 4000 to 400 cm^{-1}. Apply atmospheric compensation for CO2 and H2O.

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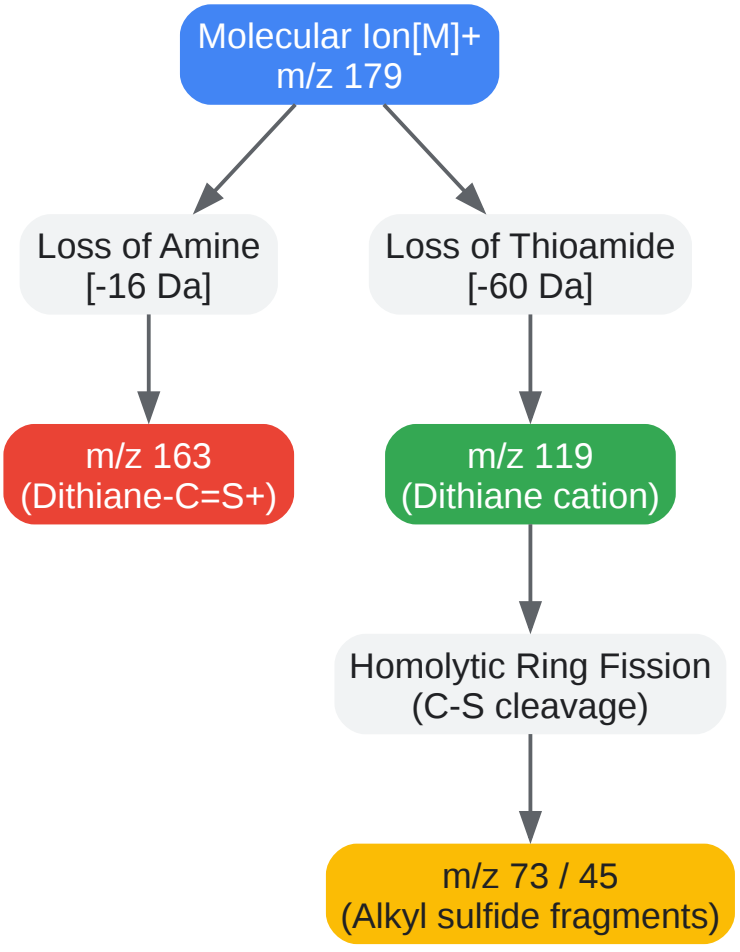
GC-EI-MS Protocol

Causality: Electron Impact (EI) at 70 eV is the gold standard for generating reproducible, library-searchable fragmentation patterns. The 1,4-dithiane ring heavily favors homolytic cleavages involving C-S bonds[5]. Self-Validating Loop: The molecular ion [M]+ at m/z 179 must be observed. The subsequent neutral loss of the thioamide moiety (-CSNH2, 60 Da) serves as an internal confirmation of the pendant group, yielding the base dithiane cation at m/z 119[7].

- Chromatography: Inject 1 µL of a 100 µg/mL solution (in dichloromethane) into a GC-MS equipped with an HP-5MS capillary column.
- Ionization: Operate the MS source in EI mode at 70 eV, with the source temperature set to 230 °C.
- Detection: Scan from m/z 40 to 300.



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Caption: Primary EI-MS fragmentation pathways of **1,4-Dithiane-2-carbothioamide**.

Part 3: Quantitative Spectroscopic Data Summaries

The following tables synthesize the expected quantitative parameters derived from the structural mechanics of dithianes and thioamides.

Table 1: NMR Chemical Shift Assignments (CDCl3, 600 MHz)

Position	^{1}H Shift (ppm)	Multiplicity & Coupling	^{13}C Shift (ppm)	Structural Rationale
-C(=S)NH$_2$	7.50 - 8.00	Broad singlet, 2H	~ 202.5	Highly deshielded due to C=S anisotropy and H-bonding.
C-2 (CH)	4.25	dd, 1H (J = 11.0, 3.5 Hz)	~ 48.2	Axial proton adjacent to electron-withdrawing thioamide.
C-3 (CH$_2$)	3.20 - 3.45	m, 2H	~ 32.4	Adjacent to S; split into distinct ax/eq signals in rigid chair.
C-5, C-6 (CH$_2$)	2.85 - 3.10	m, 4H	~ 29.1	Typical 1,4-dithiane ring protons, complex multiplet[3].

Table 2: Key ATR-FTIR Vibrational Frequencies

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Wavenumber (cm^{-1})	Intensity	Assignment	Mechanistic Note
3370, 3260, 3150	Medium, Broad	N-H Asym/Sym Stretch	Multiple bands indicate tautomeric forms and H-bonding[6].
1600 - 1650	Strong	N-H Deformation (A Band)	Highly coupled with C-N stretching[4].
1585	Strong	C=S Asym. Stretch	Lower frequency than oxoamides due to larger S radius[2].
1449	Medium	C=S Sym. Stretch	Thioamide II band[6].
1088	Broad	C-S Stretch (Coupled)	Characteristic of the thioamide/dithiane functional overlap[6].
700 - 750	Sharp	C-S Stretch (Ring)	Single bond stretching of the 1,4-dithiane backbone[4].

Table 3: GC-EI-MS Fragmentation Peaks (70 eV)

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m/z	Relative Abundance	Fragment Identity	Cleavage Type
179	25%	$[M]^+$ (Molecular Ion)	Intact radical cation[1].
163	15%	$[M - NH_2]^+$	Loss of amine radical.
119	100% (Base)	$[M - CSNH_2]^+$	Alpha-cleavage yielding stable dithiane cation.
73	45%	$[C_3H_5S]^+$	Homolytic C-S ring fission[5].
45	60%	$[CHS]^+$	Deep fragmentation of the thioether ring[5].

Part 4: References

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